

Long-term stability of Lomitapide Mesylate in different storage conditions

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Compound of Interest

Compound Name: Lomitapide Mesylate

Cat. No.: B000236

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Technical Support Center: Lomitapide Mesylate Stability

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term stability of **Lomitapide Mesylate** under various storage conditions. The information is presented in a question-and-answer format to directly address specific issues that may be encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Lomitapide Mesylate**?

A1: For routine laboratory use and long-term storage, **Lomitapide Mesylate** should be stored at controlled room temperature, between 15°C to 30°C (59°F to 86°F).^[1] It is also crucial to protect the substance from moisture.^{[1][2]} Some suppliers recommend storage at -20°C for long-term preservation of the solid powder.

Q2: Is **Lomitapide Mesylate** sensitive to light?

A2: While specific photostability studies have been conducted, the active substance is generally not considered photosensitive.^[3] However, as a general good laboratory practice, it is recommended to store it in a light-protected container to minimize any potential for photodegradation, especially when in solution.

Q3: What are the known degradation pathways for **Lomitapide Mesylate**?

A3: The primary metabolic degradation pathway for lomitapide involves oxidative N-dealkylation, which breaks the molecule into M1 (retaining the piperidine ring) and M3 metabolites.[4] Under forced degradation conditions, such as exposure to strong acids, bases, or oxidizing agents, other degradation pathways may be observed. Thermal decomposition may produce toxic gases such as carbon monoxide, carbon dioxide, and nitrogen oxides.

Q4: What are the physical and chemical properties of **Lomitapide Mesylate**?

A4: **Lomitapide Mesylate** is a white to off-white powder. It is slightly soluble in aqueous solutions with a pH of 2 to 5. It is freely soluble in solvents like acetone, ethanol, and methanol, and soluble in 2-butanol, methylene chloride, and acetonitrile. It is sparingly soluble in 1-octanol and 2-propanol, slightly soluble in ethyl acetate, and insoluble in heptane.

Troubleshooting Guide

Issue 1: Inconsistent results in stability studies.

- Possible Cause: Inconsistent storage conditions.
 - Troubleshooting Tip: Ensure that stability chambers are properly calibrated and maintained at the specified temperature and humidity. Use data loggers to monitor conditions continuously.
- Possible Cause: Improper sample handling.
 - Troubleshooting Tip: Ensure that the container and closure system are appropriate and consistent across all samples. Protect samples from light, even if the compound is not highly photosensitive.
- Possible Cause: Issues with the analytical method.
 - Troubleshooting Tip: Verify that the analytical method is validated and demonstrated to be stability-indicating. Check system suitability parameters before each analytical run.

Issue 2: Appearance of unknown peaks in HPLC chromatograms during a stability study.

- Possible Cause: Formation of degradation products.
 - Troubleshooting Tip: Perform forced degradation studies (acidic, basic, oxidative, thermal, and photolytic stress) to intentionally generate degradation products. This can help in tentatively identifying the unknown peaks. Use a mass spectrometer (LC-MS) to obtain mass information for the unknown peaks to help in their identification and structural elucidation.
- Possible Cause: Contamination.
 - Troubleshooting Tip: Analyze blank samples (diluent only) to rule out contamination from the solvent or the HPLC system. Review sample preparation procedures to identify any potential sources of contamination.

Issue 3: Change in the physical appearance of the **Lomitapide Mesylate** powder (e.g., color change, clumping).

- Possible Cause: Exposure to moisture.
 - Troubleshooting Tip: Store the compound in a tightly sealed container with a desiccant. If clumping is observed, it may indicate moisture absorption. The water content can be determined by Karl Fischer titration.
- Possible Cause: Degradation.
 - Troubleshooting Tip: A change in color could indicate chemical degradation. Analyze the sample using a stability-indicating HPLC method to check for the presence of degradation products and to assay the purity of the substance.

Stability Data Summary

While specific quantitative data from manufacturer's long-term stability studies are not publicly available, the following tables represent the expected format and type of results from such studies, based on ICH guidelines. The data presented here is illustrative.

Table 1: Illustrative Long-Term Stability Data for **Lomitapide Mesylate** (25°C ± 2°C / 60% RH ± 5% RH)

Time Point (Months)	Appearance	Assay (%)	Total Impurities (%)
0	White to off-white powder	100.1	0.15
3	Conforms	99.8	0.18
6	Conforms	99.9	0.20
9	Conforms	99.6	0.21
12	Conforms	99.5	0.25
18	Conforms	99.2	0.28
24	Conforms	99.0	0.32

Table 2: Illustrative Accelerated Stability Data for **Lomitapide Mesylate** (40°C ± 2°C / 75% RH ± 5% RH)

Time Point (Months)	Appearance	Assay (%)	Total Impurities (%)
0	White to off-white powder	100.1	0.15
1	Conforms	99.5	0.25
2	Conforms	99.2	0.30
3	Conforms	98.9	0.35
6	Conforms	98.5	0.45

Table 3: Illustrative Forced Degradation Study Results for **Lomitapide Mesylate**

Stress Condition	Duration	Assay (%)	Total Degradation Products (%)	Major Degradation Product (RRT)
0.1 M HCl	24 hours	95.2	4.8	0.85
0.1 M NaOH	24 hours	92.5	7.5	1.15
10% H ₂ O ₂	24 hours	96.8	3.2	0.92
Heat (80°C)	48 hours	98.1	1.9	1.05
Photolytic	1.2 million lux hours	99.5	0.5	0.98

Experimental Protocols

1. Protocol: Stability-Indicating HPLC Method

This is a general protocol and should be optimized and validated for your specific instrumentation and requirements.

- Column: C18, 4.6 mm x 150 mm, 5 µm particle size.
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Gradient:
 - 0-5 min: 30% B
 - 5-25 min: 30% to 90% B
 - 25-30 min: 90% B
 - 30.1-35 min: 30% B
- Flow Rate: 1.0 mL/min.

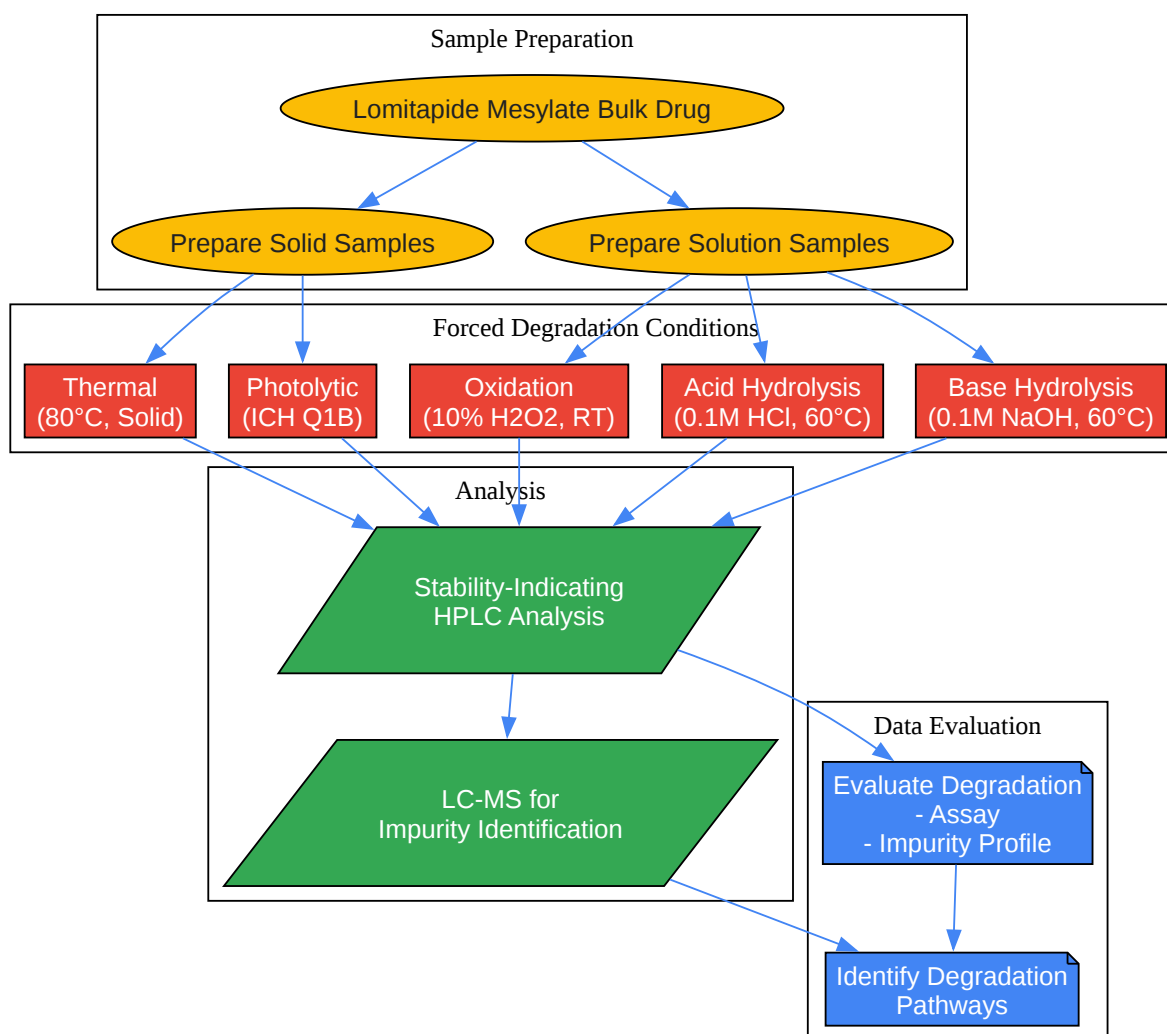
- Column Temperature: 30°C.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Dissolve an accurately weighed amount of **Lomitapide Mesylate** in a suitable diluent (e.g., 50:50 Acetonitrile:Water) to a final concentration of approximately 0.5 mg/mL.

2. Protocol: Forced Degradation Study

- Acid Hydrolysis: Dissolve **Lomitapide Mesylate** in 0.1 M HCl and keep at 60°C for 24 hours.
- Base Hydrolysis: Dissolve **Lomitapide Mesylate** in 0.1 M NaOH and keep at 60°C for 24 hours.
- Oxidative Degradation: Dissolve **Lomitapide Mesylate** in a solution of 10% hydrogen peroxide and keep at room temperature for 24 hours.
- Thermal Degradation: Expose the solid powder to 80°C for 48 hours.
- Photostability: Expose the solid powder to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter, as per ICH Q1B guidelines.

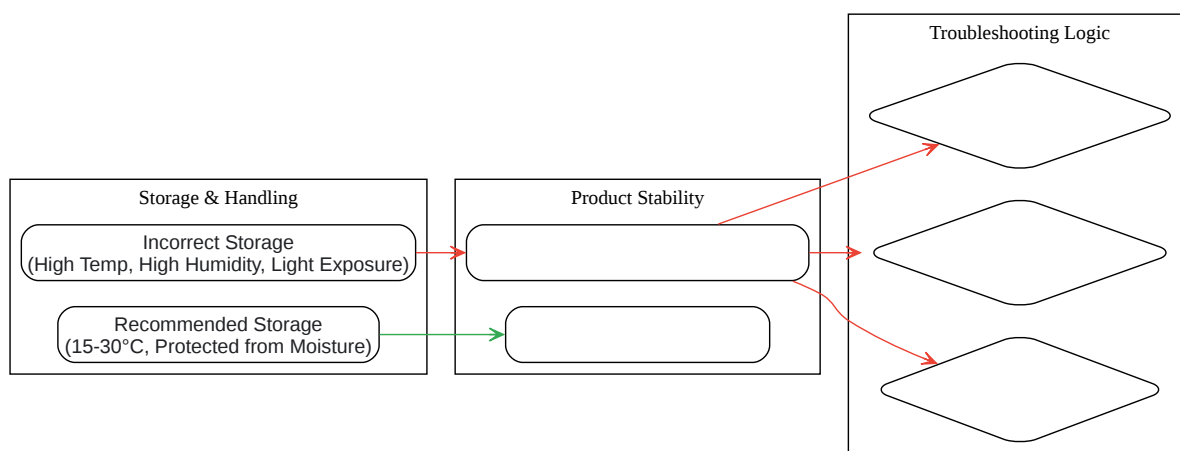
For all stress conditions, a control sample should be stored under normal conditions. After the specified duration, samples should be neutralized (if necessary), diluted to a suitable concentration, and analyzed by the stability-indicating HPLC method.

Visualizations



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Caption: Workflow for a forced degradation study of **Lomitapide Mesylate**.



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Caption: Logical relationship between storage conditions and product stability.

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References

- 1. japsonline.com [japsonline.com]
- 2. mdpi.com [mdpi.com]
- 3. Lomitapide | C39H37F6N3O2 | CID 9853053 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Accelerated Predictive Stability Testing: Accelerating Registration Phase and Application of Reduced Designs for Shelf-Life Determination of Parenteral Drug Product - PMC

[pmc.ncbi.nlm.nih.gov]

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